

Methyl 3-cyano-4-hydroxybenzoate: A Versatile Intermediate Awaiting Medicinal Chemistry Exploration

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Compound of Interest

Compound Name: *Methyl 3-cyano-4-hydroxybenzoate*

Cat. No.: *B180658*

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Shanghai, China – December 30, 2025 – **Methyl 3-cyano-4-hydroxybenzoate**, a substituted benzoate derivative, is a readily available chemical intermediate with significant potential for applications in medicinal chemistry. While currently, its primary role is confined to that of a building block in organic synthesis, its structural features—a reactive cyano group, a phenolic hydroxyl, and a methyl ester—present a tantalizing scaffold for the development of novel therapeutic agents. This whitepaper provides a comprehensive overview of its chemical properties, synthesis, and explores its potential, yet largely untapped, applications in drug discovery and development.

Chemical and Physical Properties

Methyl 3-cyano-4-hydroxybenzoate is a solid at room temperature with a molecular formula of $C_9H_7NO_3$ and a molecular weight of approximately 177.16 g/mol [\[1\]](#) Key physicochemical properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|---|---------------------|
| CAS Number | 156001-68-2 | [1] |
| Molecular Formula | C ₉ H ₇ NO ₃ | [1] |
| Molecular Weight | 177.16 g/mol | [1] |
| Melting Point | 167-168 °C | |
| Boiling Point | 336.3 °C at 760 mmHg | |
| IUPAC Name | methyl 3-cyano-4-hydroxybenzoate | [2] |

Synthesis of Methyl 3-cyano-4-hydroxybenzoate

The synthesis of **Methyl 3-cyano-4-hydroxybenzoate** has been approached through various routes, with a notable shift towards greener and safer methods.

Traditional Synthesis Route

The traditional synthesis involves a multi-step process starting from methyl 4-hydroxybenzoate.

[\[3\]](#) This process includes:

- Iodination: Methyl 4-hydroxybenzoate is iodinated to form methyl 4-hydroxy-3-iodobenzoate. [\[3\]](#)
- Cyanidation: The iodo-derivative is then subjected to a cyanidation reaction, typically using cuprous cyanide (CuCN), to introduce the cyano group, yielding **Methyl 3-cyano-4-hydroxybenzoate**.[\[3\]](#)

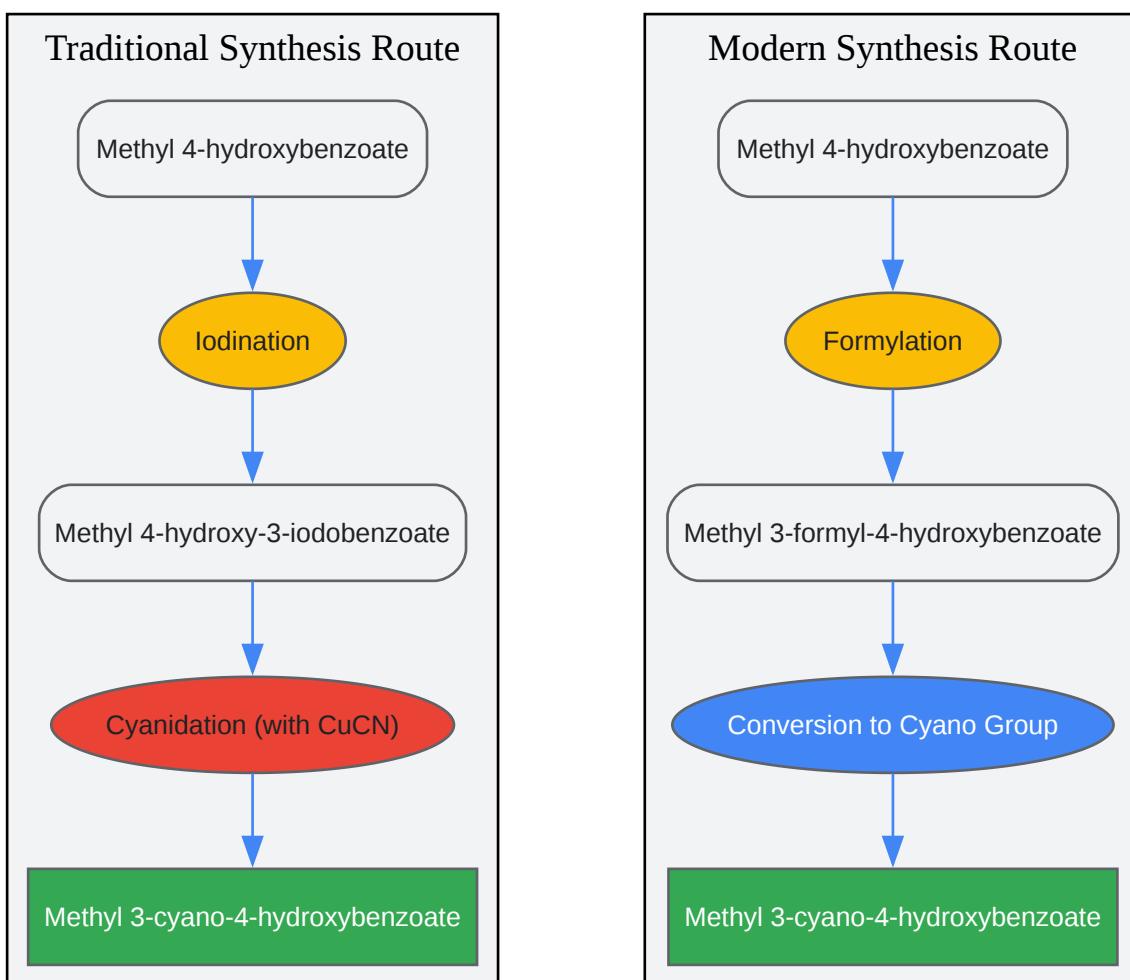
The use of highly toxic cyanides like CuCN in the cyanidation step is a significant drawback of this method, posing safety and environmental concerns, particularly for industrial-scale production.[\[2\]](#)[\[4\]](#)

Modern, Safer Synthesis Route

More recent patents describe a safer and more industrially viable synthesis pathway that avoids the use of toxic cyanides.[\[2\]](#)[\[4\]](#)[\[5\]](#) This method also starts with methyl 4-

hydroxybenzoate but proceeds through a formylation step:

- Formylation: Methyl 4-hydroxybenzoate is converted to methyl 3-formyl-4-hydroxybenzoate. [2][4]
- Conversion of Formyl to Cyano Group: The formyl group is then converted to a cyano group to yield the final product.[2][4] This two-step process from the formylated intermediate is considered more efficient and suitable for large-scale production.[2][4]



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Comparison of Synthesis Routes for **Methyl 3-cyano-4-hydroxybenzoate**.

Potential Applications in Medicinal Chemistry: An Uncharted Territory

Despite its availability and well-defined synthesis, a review of current scientific literature and patent databases reveals a notable absence of direct applications of **Methyl 3-cyano-4-hydroxybenzoate** as a biologically active agent. It is predominantly cited as a chemical intermediate.^[4] However, the structural motifs present in the molecule are found in various bioactive compounds, suggesting its potential as a valuable scaffold in drug design.

The true potential of **Methyl 3-cyano-4-hydroxybenzoate** in medicinal chemistry lies in its utility as a starting material for the synthesis of more complex molecules. The cyano and ester functional groups are versatile handles for further chemical modifications, enabling the creation of diverse molecular architectures.^[4]

Insights from Structural Analogs

While data on **Methyl 3-cyano-4-hydroxybenzoate** is scarce, the applications of its close structural analogs can provide insights into its potential therapeutic avenues. For instance, Methyl 3-amino-4-hydroxybenzoate, where the cyano group is replaced by an amino group, is known as an intermediate in the synthesis of local anesthetics and anti-inflammatory agents.^[6] This suggests that the 3,4-disubstituted benzoate scaffold could be a viable starting point for the development of compounds targeting pain and inflammation pathways.

Another related compound, Methyl 3-cyano-4-methylbenzoate, is described as a key building block for developing compounds with potential biological activity, such as enzyme inhibitors or receptor modulators. This highlights the value of the cyanobenzoate moiety in constructing molecules that can interact with biological targets.

Future Directions

The lack of extensive research into the biological activities of **Methyl 3-cyano-4-hydroxybenzoate** and its derivatives represents a significant opportunity for the medicinal chemistry community. Future research could focus on:

- Screening for Biological Activity: Undertaking broad biological screening of **Methyl 3-cyano-4-hydroxybenzoate** to identify any intrinsic pharmacological activity.

- Derivative Synthesis and Evaluation: Utilizing the reactive functional groups of the molecule to synthesize libraries of derivatives for screening against various therapeutic targets, including kinases, proteases, and GPCRs.
- Scaffold for Targeted Therapies: Employing **Methyl 3-cyano-4-hydroxybenzoate** as a foundational element in the design of targeted therapies, leveraging its specific substitution pattern for molecular recognition.

Conclusion

Methyl 3-cyano-4-hydroxybenzoate is a well-characterized and accessible chemical compound with modern, safe synthetic routes. While its current role is primarily that of a synthetic intermediate, its structural features hold considerable promise for medicinal chemistry. The exploration of its biological activity and its use as a scaffold for the development of novel therapeutics is a promising and underexplored area of research. As the quest for new drugs continues, versatile building blocks like **Methyl 3-cyano-4-hydroxybenzoate** will undoubtedly play a crucial role in the innovation pipeline.

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